

A Spectroscopic Investigation of 3-Fluoro-5-methylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Fluoro-5-methylbenzoic acid

CAS No.: 518070-19-4

Cat. No.: B104692

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This technical guide provides a detailed analysis of the expected spectral characteristics of **3-fluoro-5-methylbenzoic acid** (CAS 518070-19-4).^{[1][2][3]} Intended for researchers, scientists, and professionals in drug development, this document outlines the theoretical underpinnings and practical considerations for the spectroscopic analysis of this compound using Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). While experimental data for this specific molecule is not readily available in public databases, this guide synthesizes established spectroscopic principles and data from analogous compounds to present a robust predictive analysis.

Introduction

3-Fluoro-5-methylbenzoic acid is a substituted aromatic carboxylic acid. Its structure, featuring a benzene ring with a carboxylic acid group, a fluorine atom, and a methyl group at positions 1, 3, and 5 respectively, presents a unique spectroscopic fingerprint. Understanding these spectral characteristics is paramount for its identification, purity assessment, and elucidation of its role in various chemical and pharmaceutical applications. This guide will delve into the predicted ^1H NMR, ^{13}C NMR, IR, and MS spectra, providing a comprehensive interpretation based on fundamental principles and comparative data from similar molecules.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of organic molecules. For **3-fluoro-5-methylbenzoic acid**, both ^1H and ^{13}C NMR will provide critical information about the electronic environment of the protons and carbons in the molecule.

Predicted ^1H NMR Spectral Data

The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons, the carboxylic acid proton, and the methyl protons. The chemical shifts are influenced by the electron-withdrawing nature of the fluorine and carboxylic acid groups and the electron-donating nature of the methyl group. Aromatic protons are strongly deshielded and typically appear in the 6.5-8.0 ppm region.^{[4][5]} Protons on carbons directly bonded to an aromatic ring, known as benzylic protons, usually appear around 2.0-3.0 ppm.^[4]

Predicted Signal	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
1	~11-13	Singlet (broad)	-	-COOH
2	~7.7-7.9	Singlet or Doublet of doublets	~2-3 Hz ($^4\text{JH-F}$), ~1-2 Hz ($^4\text{JH-H}$)	H-2
3	~7.5-7.7	Doublet of doublets	~8-9 Hz ($^3\text{JH-F}$), ~1-2 Hz ($^4\text{JH-H}$)	H-4
4	~7.3-7.5	Singlet or Doublet of doublets	~2-3 Hz ($^5\text{JH-F}$), ~1-2 Hz ($^3\text{JH-H}$)	H-6
5	~2.4	Singlet	-	-CH ₃

Expertise & Experience: Interpreting the Predicted ^1H NMR Spectrum

The broad singlet for the carboxylic acid proton at a downfield shift of ~11-13 ppm is characteristic and is due to strong hydrogen bonding and deshielding by the carbonyl group. The aromatic region will display three distinct signals for the three aromatic protons. The fluorine atom will introduce additional splitting (H-F coupling) to the adjacent protons. The proton at position 2 (H-2) is expected to be the most downfield due to the deshielding effects of the adjacent carboxylic acid and the meta-positioned fluorine. H-4 will likely appear as a doublet of doublets due to coupling with the fluorine ($^3J_{H-F}$) and H-2 ($^4J_{H-H}$). H-6 will also be a complex multiplet due to coupling with H-2, H-4, and the fluorine atom. The methyl group protons are expected to appear as a singlet around 2.4 ppm, a typical region for benzylic protons.^[4]

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will provide information on the carbon skeleton. The chemical shifts are influenced by the nature of the substituents on the aromatic ring. Carbons in an aromatic ring typically absorb in the range of 120-150 ppm.^[6] Electron-withdrawing groups like fluorine and the carboxylic acid group will cause a downfield shift for the carbons they are attached to, while electron-donating groups like the methyl group will cause an upfield shift.

Predicted Signal	Chemical Shift (δ , ppm)	Assignment
1	~165-170	-COOH
2	~161-164 (d, $^1J_{C-F} \approx 240-250$ Hz)	C-3
3	~140-143	C-5
4	~132-135	C-1
5	~125-128 (d, $^3J_{C-F} \approx 8-10$ Hz)	C-4
6	~120-123 (d, $^3J_{C-F} \approx 6-8$ Hz)	C-6
7	~115-118 (d, $^2J_{C-F} \approx 20-25$ Hz)	C-2
8	~20-22	-CH ₃

Expertise & Experience: Interpreting the Predicted ^{13}C NMR Spectrum

The carbonyl carbon of the carboxylic acid is expected at the most downfield position (~165-170 ppm). The carbon directly attached to the fluorine (C-3) will show a large one-bond C-F coupling constant ($^1J_{C-F}$) and will be significantly downfield. The other aromatic carbons will also exhibit smaller C-F couplings. The quaternary carbons (C-1 and C-5) will likely have lower intensities compared to the protonated carbons. The methyl carbon will appear at the most upfield position (~20-22 ppm). The specific chemical shifts are estimations based on additive substituent effects on benzene.

Experimental Protocol for NMR Spectroscopy

Sample Preparation:

- Weigh approximately 5-10 mg of **3-fluoro-5-methylbenzoic acid**.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or $DMSO-d_6$) in a clean, dry vial.^{[7][8][9][10][11]} The choice of solvent is critical as it can influence chemical shifts.^[7]
- Filter the solution through a small plug of cotton or glass wool in a Pasteur pipette directly into a clean 5 mm NMR tube to remove any particulate matter.^{[8][9]}
- Cap the NMR tube securely.

Data Acquisition Workflow:

Figure 1: NMR Spectroscopy Workflow

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying functional groups within a molecule. The IR spectrum of **3-fluoro-5-methylbenzoic acid** will be dominated by absorptions from the carboxylic acid group and the substituted benzene ring.

Predicted IR Spectral Data

The characteristic IR absorptions for carboxylic acids include a very broad O-H stretch, a strong C=O stretch, and C-O stretching vibrations.^{[1][2][3][12]}

Predicted Absorption (cm^{-1})	Intensity	Assignment
2500-3300	Broad, Strong	O-H stretch (carboxylic acid dimer)
~1700-1720	Strong, Sharp	C=O stretch (conjugated carboxylic acid)
~1600, ~1475	Medium	C=C stretch (aromatic ring)
~1400-1440	Medium	O-H bend
~1280-1320	Strong	C-O stretch
~1100-1200	Strong	C-F stretch
~800-900	Strong	C-H out-of-plane bend (aromatic)

Expertise & Experience: Interpreting the Predicted IR Spectrum

The most prominent feature will be the very broad O-H stretching band from $2500\text{--}3300\text{ cm}^{-1}$, which is characteristic of a hydrogen-bonded carboxylic acid dimer.^{[1][2][3]} The carbonyl (C=O) stretching frequency is expected around $1700\text{--}1720\text{ cm}^{-1}$, slightly lower than a non-conjugated carboxylic acid due to conjugation with the aromatic ring.^{[2][12]} The C-F stretch will likely appear as a strong band in the $1100\text{--}1200\text{ cm}^{-1}$ region. The substitution pattern on the benzene ring (1,3,5-trisubstituted) will influence the C-H out-of-plane bending vibrations, which are expected in the $800\text{--}900\text{ cm}^{-1}$ region.

Experimental Protocol for IR Spectroscopy (FT-IR)

Sample Preparation (KBr Pellet Method):

- Grind a small amount (1-2 mg) of **3-fluoro-5-methylbenzoic acid** with about 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, uniform powder is obtained.
- Place a portion of the powder into a pellet press.
- Apply pressure to form a transparent or translucent pellet.

Data Acquisition Workflow:

Figure 2: FT-IR Spectroscopy Workflow

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. Electron Ionization (EI) is a common technique for volatile organic compounds.

Predicted Mass Spectrum (Electron Ionization)

The mass spectrum of **3-fluoro-5-methylbenzoic acid** is expected to show a molecular ion peak (M^+) corresponding to its molecular weight (154.14 g/mol), along with several characteristic fragment ions.^[1] The fragmentation of benzoic acid derivatives often involves the loss of the hydroxyl group, the entire carboxyl group, and fragmentation of the aromatic ring.^[13]

m/z	Predicted Relative Abundance	Possible Fragment Ion	Fragment Lost
154	Moderate	$[C_8H_7FO_2]^{+\cdot}$ ($M^{+\cdot}$)	-
137	High	$[C_8H_6FO]^+$	-OH
109	High	$[C_7H_6F]^+$	-COOH
91	Moderate	$[C_7H_7]^+$	-F, -COOH
81	Moderate	$[C_6H_4F]^+$	-CH ₃ , -COOH

Expertise & Experience: Interpreting the Predicted Mass Spectrum

The molecular ion peak at m/z 154 should be clearly visible. A prominent peak at m/z 137 is expected, corresponding to the loss of a hydroxyl radical (-OH) from the carboxylic acid group, forming a stable acylium ion.^[13] Another significant fragment at m/z 109 would result from the loss of the entire carboxyl group (-COOH). The peak at m/z 91 could correspond to a tropylium-like ion, a common fragment for toluene derivatives. The presence of fluorine will also influence

the fragmentation pattern, and fragments containing fluorine will have characteristic isotopic patterns.

Experimental Protocol for Mass Spectrometry (GC-MS with EI)

Sample Preparation:

- Prepare a dilute solution of **3-fluoro-5-methylbenzoic acid** (e.g., 1 mg/mL) in a volatile organic solvent such as methanol or dichloromethane.

Data Acquisition Workflow:

Figure 3: GC-MS Workflow with Electron Ionization

Conclusion

This technical guide has provided a comprehensive, albeit predictive, analysis of the NMR, IR, and MS spectral data for **3-fluoro-5-methylbenzoic acid**. The interpretations are grounded in fundamental spectroscopic principles and data from structurally related compounds. The detailed experimental protocols and workflows offer a practical framework for researchers to acquire and analyze the spectral data of this and similar molecules. As experimental data for **3-fluoro-5-methylbenzoic acid** becomes publicly available, this guide can serve as a valuable reference for comparison and further structural confirmation.

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